

Proper Disposal Procedures: (4-Formylphenyl) Octanoate

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Compound of Interest

Compound Name: (4-formylphenyl) Octanoate

CAS No.: 50433-83-5

Cat. No.: B1608459

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Technical Guidance for Laboratory & Industrial Safety

Executive Summary

Do Not Dispose Down Drain. **(4-Formylphenyl) Octanoate** (CAS: 50433-83-5) is a lipophilic organic ester with reactive aldehyde functionality.[1] It poses risks of aquatic toxicity and potential sensitization.[1] The mandatory disposal route is High-Temperature Incineration via a licensed hazardous waste contractor.[1]

Immediate Action Required:

- Segregation: Classify as Non-Halogenated Organic Waste.
- Incompatibility: Keep separate from strong oxidizers (e.g., nitric acid, perchlorates) and strong bases.[1]
- Container: High-density polyethylene (HDPE) or glass; do not use metal containers if the aldehyde has degraded to carboxylic acid (corrosion risk).[1]

Chemical Profile & Waste Characterization

Before handling waste, verify the chemical identity to ensure compatibility with your facility's waste stream.[1]

Property	Data	Relevance to Disposal
Chemical Name	(4-Formylphenyl) Octanoate	Official shipping/manifest name.
CAS Number	50433-83-5	Unique identifier for regulatory tracking.[1][2]
Molecular Formula	C ₁₅ H ₂₀ O ₃	Contains C, H, O only (Non-Halogenated).[1]
Functional Groups	Aromatic Aldehyde, Ester	Aldehydes can oxidize; Esters can hydrolyze.[1]
Physical State	Liquid or Low-Melting Solid	Determines solid vs. solvent waste stream.[1]
Flash Point	>110°C (Predicted)	Combustible, but likely not "Flammable" (Class 3).[1]
Water Solubility	Negligible (Lipophilic)	Strictly prohibited from sewer disposal.

The "Why" Behind the Protocol

- **Aldehyde Reactivity:** The formyl group (-CHO) is susceptible to autoxidation to form carboxylic acids (4-carboxyphenyl octanoate).[1] In the presence of strong oxidizers, this reaction is exothermic and dangerous.[1]
- **Hydrolysis Risk:** In the presence of water and extreme pH (acids/bases), the ester bond cleaves, releasing Octanoic Acid (a fatty acid irritant) and 4-Hydroxybenzaldehyde.[1] Both degradation products increase the chemical oxygen demand (COD) of water systems, violating environmental discharge permits.[1]

Step-by-Step Disposal Protocol

Phase 1: Waste Segregation

Correct segregation is the single most critical step to prevent cross-reactions in bulk waste drums.[1]

- Stream A: Pure Substance (Expired/Unused)[1]
 - Leave in original container if possible.[1][3]
 - If transferring, use a wide-mouth HDPE jar.[1]
 - Label as "Solid Hazardous Waste" (if solid) or "Organic Liquid Waste" (if liquid).[1]
- Stream B: Reaction Mixtures (Solvated)
 - Solvent Check: Is the solvent halogenated (DCM, Chloroform) or non-halogenated (Ethyl Acetate, Hexane)?
 - Action: Dispose of the mixture into the waste container matching the solvent. **(4-Formylphenyl) Octanoate** is compatible with standard organic waste streams.[1]

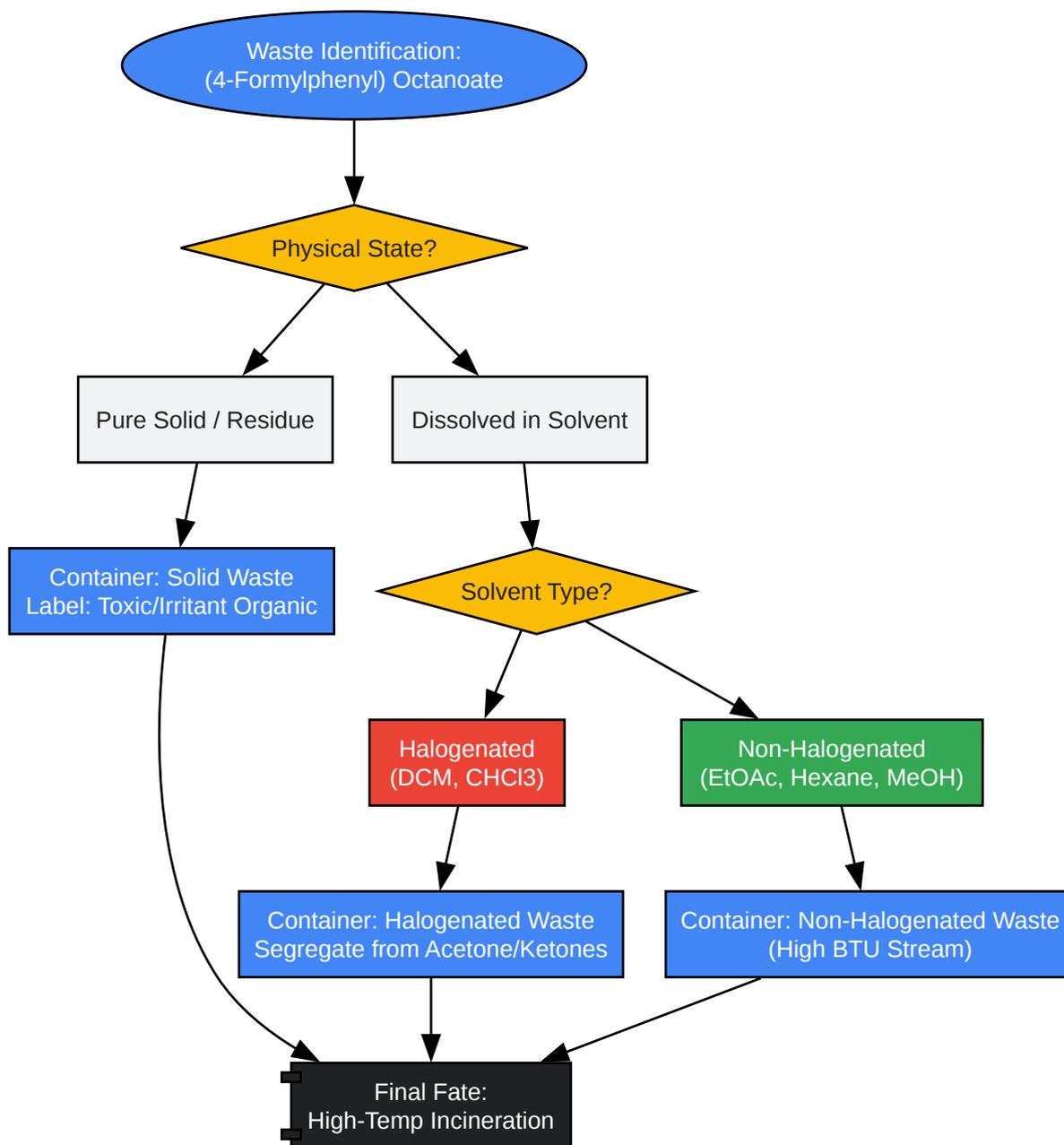
Phase 2: Containerization & Labeling

Follow this self-validating checklist before sealing any waste container.

- Select Container: Amber glass (prevents UV degradation) or HDPE.[1]
- Headspace: Leave at least 10% headspace to allow for expansion.[1]
- Labeling:
 - MUST include full chemical name: "**(4-Formylphenyl) Octanoate**".[1][2]
 - MUST include hazard pictograms: Irritant (Exclamation Mark).
 - AVOID abbreviations like "4-FPO" or "Aldehyde Ester".[1]

Phase 3: Workflow Visualization

Use the following decision tree to determine the exact disposal path for your specific situation.



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Figure 1: Decision matrix for segregating **(4-Formylphenyl) Octanoate** based on physical state and solvent matrix.

Emergency Spill Response

In the event of a spill, speed and containment are vital to prevent the aldehyde from oxidizing or the ester from hydrolyzing on the floor surface.[1]

Small Spill (< 500 mL/g)[1]

- PPE: Nitrile gloves, safety goggles, lab coat.[1]
- Absorb: Use Vermiculite or Universal Absorbent Pads.[1]
 - Note: Do not use paper towels for large amounts of aldehyde; while risk is low, absorbents are safer.[1]
- Clean: Wipe area with a mild detergent solution.[1]
 - Avoid: Strong ammonia or bleach (can react with the aldehyde).[1]
- Disposal: Place used absorbents into a sealed bag, then into the solid hazardous waste bin.

Chemical Deactivation (Advanced)

Only perform if required by facility safety officer for residue cleaning. The ester bond can be cleaved (saponified) to render the material water-soluble for easier cleaning of glassware, though the waste must still be collected.[1]

- Reagent: 1M NaOH or KOH (ethanolic).
- Mechanism: **(4-Formylphenyl) Octanoate** + NaOH → Sodium Octanoate + 4-Hydroxybenzaldehyde.[1]
- Warning: This generates 4-Hydroxybenzaldehyde, which is still an organic pollutant.[1] Do not pour the resulting mixture down the drain. Collect as organic waste.[1]

Regulatory Compliance & Transport

- US EPA: Classified as a D001 (Ignitable) or U-listed waste depending on the specific formulation and solvent.[1] Always default to Hazardous Waste.[1]
- DOT (Transport):
 - If pure, likely not regulated as Dangerous Goods unless flash point < 60°C (verify specific batch SDS).[1]

- If in solvent, the solvent dictates the shipping class (e.g., Flammable Liquid, Class 3).[1]

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